

An In-Depth Technical Guide to 2,2-Dimethylglutaric Acid

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Compound of Interest

Compound Name: 2,2-Dimethylglutaric acid

Cat. No.: B1205061

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This guide provides a comprehensive overview of the fundamental physicochemical properties of **2,2-Dimethylglutaric acid**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

2,2-Dimethylglutaric acid is a dicarboxylic acid, specifically a derivative of pentanedioic acid with two methyl groups substituted at the C-2 position[1][2][3]. Its chemical structure and properties are foundational to its application in organic synthesis and as a metabolite.

The key quantitative data for **2,2-Dimethylglutaric acid** are summarized in the table below for ease of reference and comparison. This data is crucial for experimental design and theoretical modeling.

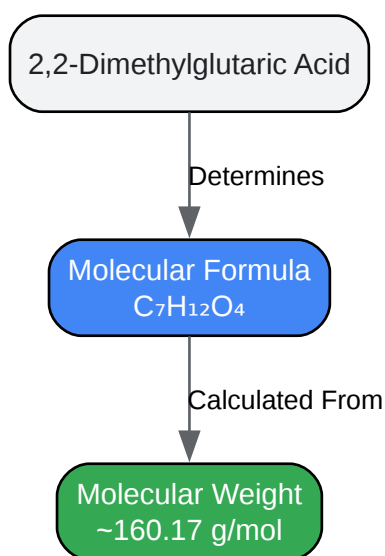
Parameter	Value	References
Molecular Formula	C ₇ H ₁₂ O ₄	[1][4][5][6][7]
Molecular Weight	160.17 g/mol	[1][4][6]
Alternate Molecular Weight	160.1678 g/mol	[5][7]
CAS Registry Number	681-57-2	[1][4][5][7]
Linear Formula	HOOCCH ₂ CH ₂ C(CH ₃) ₂ COOH	
Appearance	White to pale yellow powder	[1][6]
Melting Point	82-86 °C	[1]

Experimental Protocols

Detailed experimental methodologies for determining the physicochemical properties cited are extensive and beyond the scope of this guide. However, a general understanding of the techniques used is beneficial. For instance, the molecular weight is typically determined by mass spectrometry, which measures the mass-to-charge ratio of ions. The molecular formula can be confirmed through elemental analysis and high-resolution mass spectrometry.

Logical Relationship of Core Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.



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Core property relationships of **2,2-Dimethylglutaric acid**.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,2-Dimethylglutaric Acid]. BenchChem, [2025]. [Online PDF]. Available at:

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